

Health and safety information for handling tert-butyl vinyl ether

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Compound of Interest

Compound Name: *tert-Butyl vinyl ether*

Cat. No.: *B1585547*

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Health and Safety Guide for tert-Butyl Vinyl Ether

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for trained professionals in research and development environments. The information provided is a synthesis of available data and should be used in conjunction with your institution's specific safety protocols and a thorough review of the most current Safety Data Sheet (SDS) for the specific product being handled.

Executive Summary

Tert-butyl vinyl ether (TBVE) is a highly flammable and reactive chemical intermediate used in various synthetic applications. This guide provides comprehensive health and safety information tailored for laboratory and drug development settings. Key hazards include its high flammability, potential for peroxide formation, and its classification as a skin and eye irritant. This document outlines the known physical, chemical, and toxicological properties of TBVE, provides detailed protocols for safe handling and emergency procedures, and discusses its environmental impact. Due to a lack of specific toxicological studies on TBVE, data from related vinyl ether compounds have been included for context and comparative assessment, and this is clearly indicated where applicable.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **tert-butyl vinyl ether** is provided in Table 1. This data is essential for understanding its behavior under various laboratory conditions and for designing appropriate storage and handling procedures.

Table 1: Physical and Chemical Properties of **tert-Butyl Vinyl Ether**

Property	Value	Reference
CAS Number	926-02-3	[1][2]
Molecular Formula	C ₆ H ₁₂ O	[2]
Molecular Weight	100.16 g/mol	[2]
Appearance	Colorless to light yellow liquid	[2]
Odor	Characteristic, ether-like	[3]
Boiling Point	75-76 °C (167-169 °F) at 760 mmHg	[2]
Melting Point	Information not available	
Flash Point	-17 °C (1.4 °F) (closed cup)	[2]
Density	0.762 g/mL at 25 °C	[2]
Vapor Pressure	117.3 mmHg at 25 °C	[2]
Water Solubility	Slightly miscible	[2]
LogP (octanol/water)	1.8 (estimated)	[2]

Hazard Identification and Classification

Tert-butyl vinyl ether is classified as a hazardous substance. A summary of its GHS classification is provided in Table 2.

Table 2: GHS Hazard Classification for **tert-Butyl Vinyl Ether**

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation

Data compiled from multiple Safety Data Sheets.

Toxicological Information

Comprehensive toxicological data for **tert-butyl vinyl ether** is limited. Many sources state that the toxicological properties have not been fully investigated[2]. No specific LD50 or LC50 values for **tert-butyl vinyl ether** were found in the available literature.

Acute Toxicity

No acute toxicity information is available for this product[2]. For context, Table 3 provides acute toxicity data for other short-chain vinyl ethers.

Table 3: Acute Toxicity of Analogous Vinyl Ethers

Substance	Route	Species	Value	Reference
Ethyl vinyl ether	Oral	Rat	LD50: 6153 mg/kg	[4]
Ethyl vinyl ether	Inhalation	Rat	LC0: 21.2 mg/L (4h)	[4]
Isobutyl vinyl ether	Oral	Rat	LD50: >7700 mg/kg	[4]
Isobutyl vinyl ether	Inhalation	Rat	LC0: 21.1 mg/L (4h)	[4]
n-Butyl vinyl ether	Oral	Rat	LD50: 10 g/kg	[5]
n-Butyl vinyl ether	Inhalation	Mouse	LC50: 62 g/m ³ /2h	[5]
n-Butyl vinyl ether	Dermal	Rabbit	LD50: 4240 µL/kg	[5]

This data is for analogous compounds and should be used for comparative purposes only.

Skin and Eye Irritation

Tert-butyl vinyl ether is classified as a skin and eye irritant[2]. Direct contact can cause redness, and prolonged exposure may lead to dermatitis due to the defatting nature of the solvent[6].

Chronic Toxicity, Carcinogenicity, Mutagenicity, and Reproductive Toxicity

There is no information available on the chronic effects, mutagenicity, or reproductive toxicity of **tert-butyl vinyl ether**[2]. It is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA[2]. For the related compound, methyl tert-butyl ether (MTBE), the International Agency for Research on Cancer (IARC) has determined that it is not classifiable as to its carcinogenicity to humans[7].

Experimental Protocols

While specific experimental reports on the toxicity of **tert-butyl vinyl ether** are not readily available, the following sections describe the standard OECD guidelines that would be used to assess skin and eye irritation.

Protocol for In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD TG 439)

This in vitro test is a validated alternative to animal testing for skin irritation.

- **Test System:** A reconstructed human epidermis model (e.g., EpiDerm™, SkinEthic™ RHE) is used, which consists of normal, human-derived epidermal keratinocytes cultured to form a multilayered, differentiated model of the human epidermis[8][9].
- **Procedure:**
 1. The RhE tissues are pre-incubated in a sterile 6-well plate with assay medium.
 2. A precise amount of the test substance (**tert-butyl vinyl ether**) is applied topically to the surface of the epidermis of three replicate tissues. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are run concurrently[8].
 3. The exposure period is typically 60 minutes at 37°C[10].
 4. After exposure, the test substance is carefully washed from the tissue surface.
 5. The tissues are transferred to fresh medium and post-incubated for approximately 42 hours to allow for the expression of cytotoxic effects[11].
- **Viability Assessment:** Cell viability is determined using the MTT assay. Tissues are incubated with MTT solution, which is converted by the mitochondrial reductases of viable cells into a blue formazan salt. The formazan is then extracted, and the optical density is measured spectrophotometrically[8].

- Classification: The substance is identified as an irritant if the mean tissue viability is reduced to $\leq 50\%$ of the negative control[8][9].

Protocol for Acute Eye Irritation/Corrosion (OECD TG 405)

This guideline describes the in vivo procedure for assessing eye irritation. A weight-of-the-evidence analysis, including in vitro data, should be performed before conducting this test to minimize animal use[1][12][13].

- Test Animal: The albino rabbit is the recommended species[1][12].
- Procedure:
 1. A single animal is used for the initial test.
 2. A dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye after gently pulling the lower eyelid away from the eyeball. The other eye remains untreated and serves as a control[1][12].
 3. The eyelids are held together for about one second to prevent loss of the substance. The eye is not washed out for at least 24 hours unless immediate corrosive effects are observed[1][12].
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. Ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored according to a standardized system[13].
- Classification: The substance is classified based on the severity and reversibility of the observed ocular lesions. If corrosive or severe irritant effects are observed in the first animal, no further testing is required. If the initial test results in irritation, a confirmatory test in one or two additional animals is performed[1][12].

Reactivity and Stability

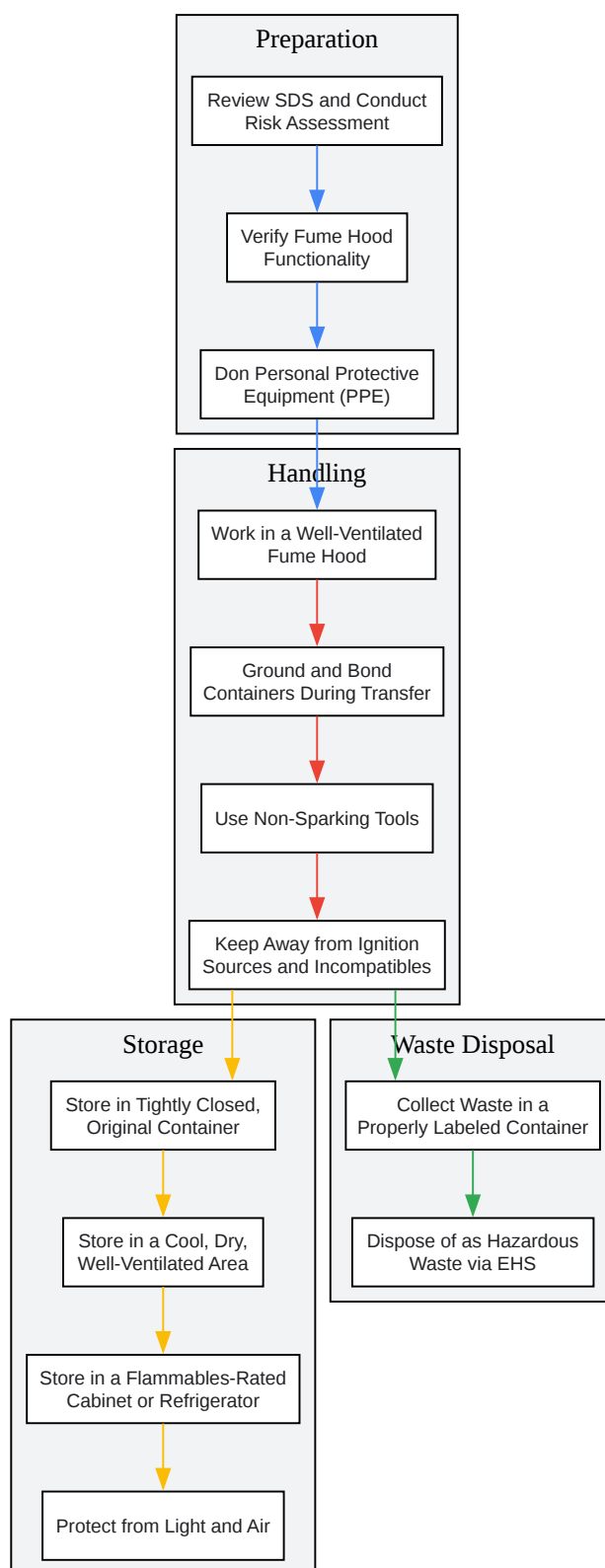
- Peroxide Formation: Like other ethers, **tert-butyl vinyl ether** can form explosive peroxides upon exposure to air and light. Containers should be dated upon opening and tested for

peroxides before distillation or if stored for an extended period[3].

- Polymerization: Hazardous polymerization may occur, especially in the presence of acids or heat[3][14].
- Incompatible Materials: It is incompatible with strong oxidizing agents and strong acids[2].
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide (CO) and carbon dioxide (CO₂)[2]. Thermal decomposition in an inert atmosphere primarily yields isobutylene and acetaldehyde.

Handling and Storage

A logical workflow for the safe handling of **tert-butyl vinyl ether** is depicted below.



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Figure 1. Safe handling workflow for **tert-butyl vinyl ether**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield[2].
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber, neoprene), a lab coat, and other protective clothing to prevent skin contact[2].
- Respiratory Protection: Use in a well-ventilated fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended[2].

Emergency Procedures

First Aid Measures

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur[2].
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical attention if irritation persists[2].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Get medical attention immediately[2].
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Get medical attention immediately[2].

Fire Fighting Measures

- Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide. Water spray may be used to cool containers but may be ineffective at extinguishing the fire[3].
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated[2].

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Remove all sources of ignition. Wear appropriate PPE.

- Containment and Cleanup: Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite). Collect the absorbed material using non-sparking tools and place it in a suitable, labeled container for hazardous waste disposal[2].

Environmental Information

Environmental Fate

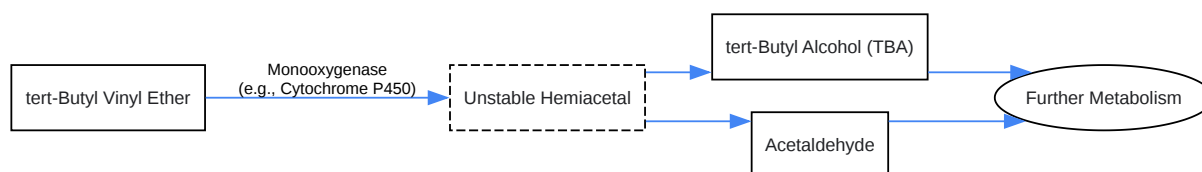
Tert-butyl vinyl ether is expected to be mobile in the environment due to its volatility. While specific data is lacking, persistence is considered unlikely[2]. The hydrolysis of vinyl ethers is pH-dependent, with faster degradation under acidic conditions. For the related n-butyl vinyl ether, the calculated hydrolysis half-life at pH 5 is 9.5 hours, while at pH 7 it is 40 days[15].

Ecotoxicity

The substance is considered harmful to aquatic organisms and may cause long-term adverse effects in the aquatic environment[2]. Specific ecotoxicity data (e.g., LC50 for fish) for **tert-butyl vinyl ether** is not available.

Biodegradation

Information on the biodegradation of **tert-butyl vinyl ether** is scarce. However, studies on the related fuel oxygenates MTBE and ethyl tert-butyl ether (ETBE) suggest that the ether linkage and the tertiary butyl group make them relatively recalcitrant to biodegradation[2][6]. Aerobic biodegradation of these related ethers often proceeds via hydroxylation of the alkyl group, leading to the formation of tert-butyl alcohol (TBA) and a corresponding aldehyde[2]. A proposed metabolic pathway is illustrated below.



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Figure 2. Proposed aerobic biodegradation pathway for **tert-butyl vinyl ether**.

Disposal Considerations

Dispose of **tert-butyl vinyl ether** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or into the environment[2].

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